

Unveiling the Toxicological Profile of 4-Propylaniline: An In-depth Technical Guide

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Compound of Interest

Compound Name: 4-Propylaniline

Cat. No.: B1194406

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Introduction

4-Propylaniline, a substituted aromatic amine, serves as a versatile intermediate in the synthesis of a range of organic compounds, including pharmaceuticals and dyes. However, its structural similarity to other anilines, a class of chemicals with well-documented toxicities, necessitates a thorough understanding of its toxicological profile. This technical guide provides a comprehensive overview of the known hazards and toxicological data for **4-propylaniline**, compiled to support risk assessment and safe handling in research and development settings. The information presented herein is based on available literature and safety data sheets, with a focus on providing a clear and concise summary for the scientific community.

Physicochemical Properties

A foundational understanding of the physicochemical properties of **4-propylaniline** is essential for predicting its environmental fate, toxicokinetics, and potential for exposure.

Property	Value	Reference
CAS Number	2696-84-6	[1]
Molecular Formula	C ₉ H ₁₃ N	[1]
Molecular Weight	135.21 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	224-226 °C	[3]
Density	0.919 g/mL at 25 °C	[4]
Refractive Index	n _{20/D} 1.543	[4]
Solubility	Insoluble in water; soluble in organic solvents	[2]

Toxicological Profile

The toxicological profile of **4-propylaniline** is summarized in the following sections, covering acute toxicity, irritation, and genotoxicity. Data on chronic, reproductive, and developmental toxicity are largely unavailable in the public domain.

Acute Toxicity

Acute toxicity data provides insights into the potential for harm from short-term exposure. **4-Propylaniline** is classified as harmful by oral, dermal, and inhalation routes of exposure.

Endpoint	Route	Species	Value	Classification	Reference
LD50	Oral	Data not available	-	Category 4 (Harmful if swallowed)	[1] [5]
LD50	Dermal	Data not available	-	Category 4 (Harmful in contact with skin)	[1] [5]
LC50	Inhalation	Data not available	-	Category 4 (Harmful if inhaled)	[1] [5]

Note: While specific LD50/LC50 values for **4-propylaniline** are not readily available in the reviewed literature, its classification as a Category 4 substance for acute toxicity indicates a moderate level of acute hazard.[\[1\]](#)[\[5\]](#)

Skin and Eye Irritation

4-Propylaniline is a known irritant to the skin and eyes.

Endpoint	Result	Classification	Reference
Skin Irritation	Causes skin irritation	Category 2	[1] [5]
Eye Irritation	Causes serious eye irritation	Category 2	[1] [5]

Respiratory Tract Irritation

Inhalation of **4-propylaniline** vapors or aerosols may cause irritation to the respiratory system.

Endpoint	Result	Classification	Reference
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation	Category 3	[1] [5]

Genotoxicity

Genotoxicity data is crucial for assessing the potential of a substance to cause genetic mutations, which can be a precursor to cancer. **4-Propylaniline** has tested positive in the bacterial reverse mutation assay (Ames test), indicating mutagenic potential.[\[6\]](#)

Assay	System	Metabolic Activation	Result	Reference
Bacterial Reverse Mutation (Ames) Test	Salmonella typhimurium	With and without	Positive	[6]

The positive result in the Ames test suggests that **4-propylaniline** can induce point mutations in bacteria.[\[6\]](#) This is a significant finding, as many aromatic amines that are positive in this assay are also carcinogenic.

Carcinogenicity, Reproductive and Developmental Toxicity

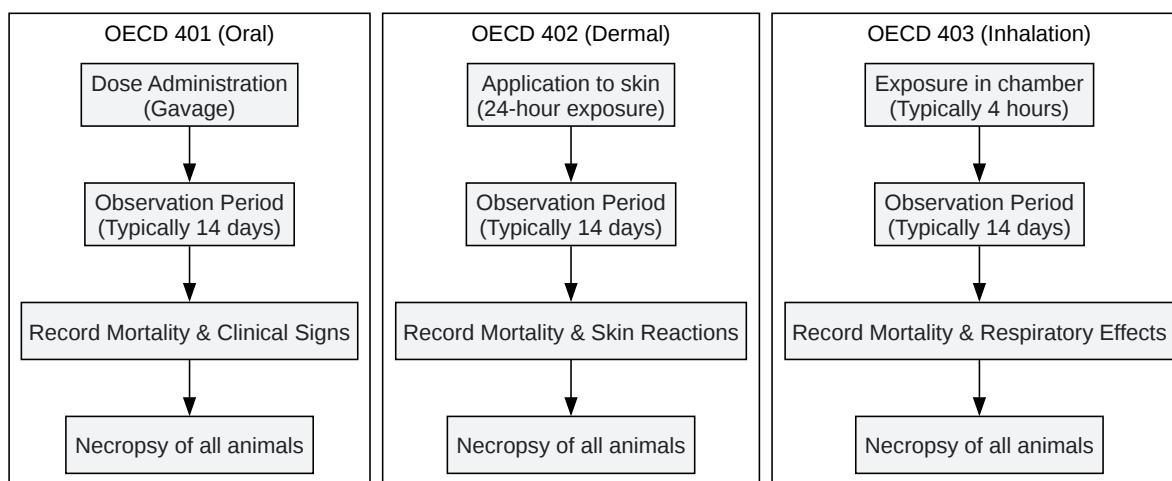
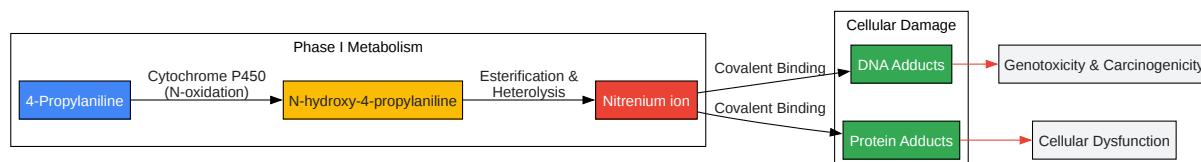
There is currently a lack of publicly available data on the carcinogenicity, reproductive, and developmental toxicity of **4-propylaniline**. However, the genotoxic potential and the known carcinogenicity of other aromatic amines warrant a cautious approach.

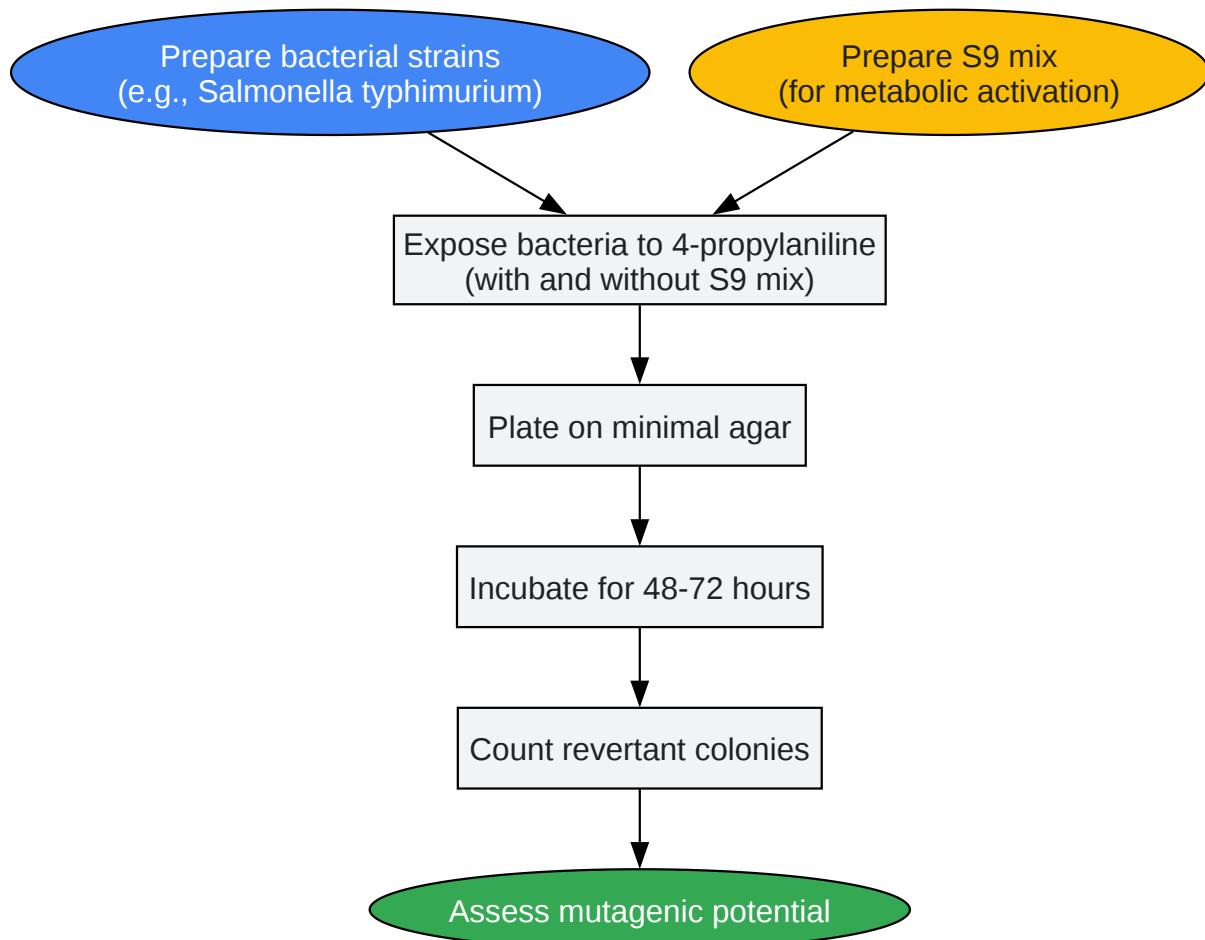
Mechanisms of Toxicity

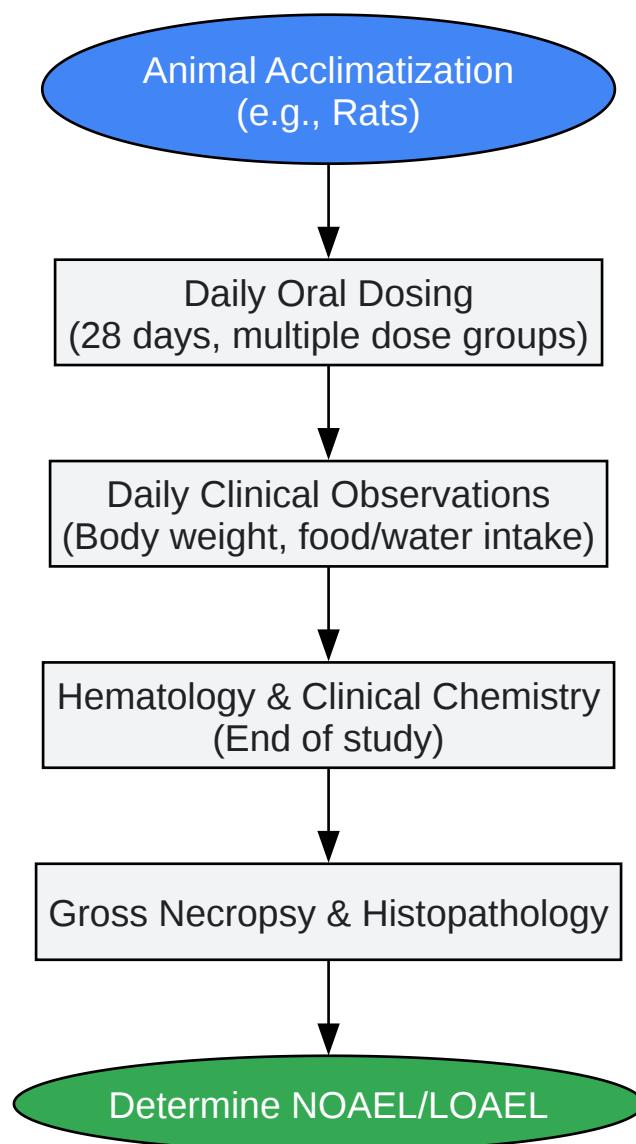
The toxicity of aromatic amines, including **4-propylaniline**, is often linked to their metabolic activation into reactive electrophilic species.

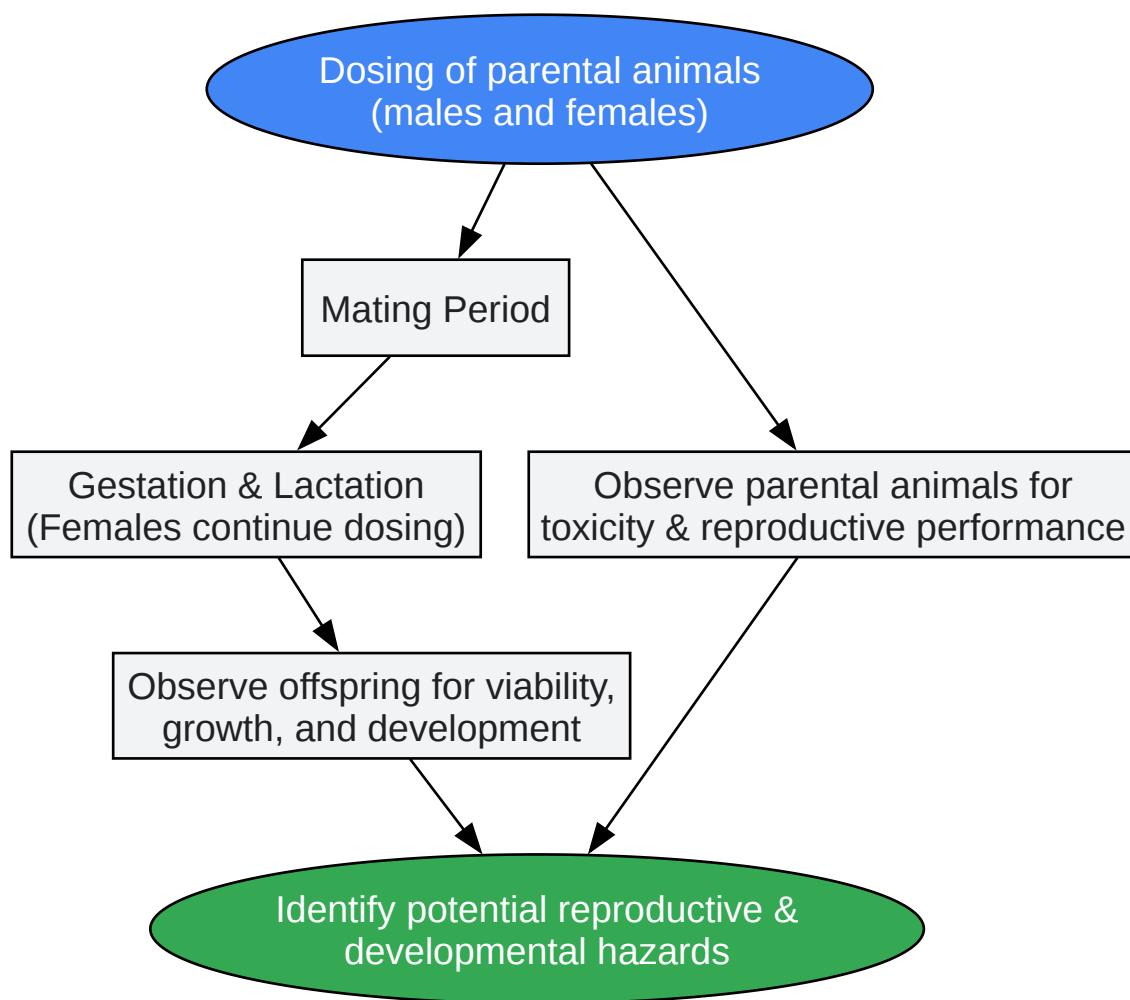
Metabolic Activation

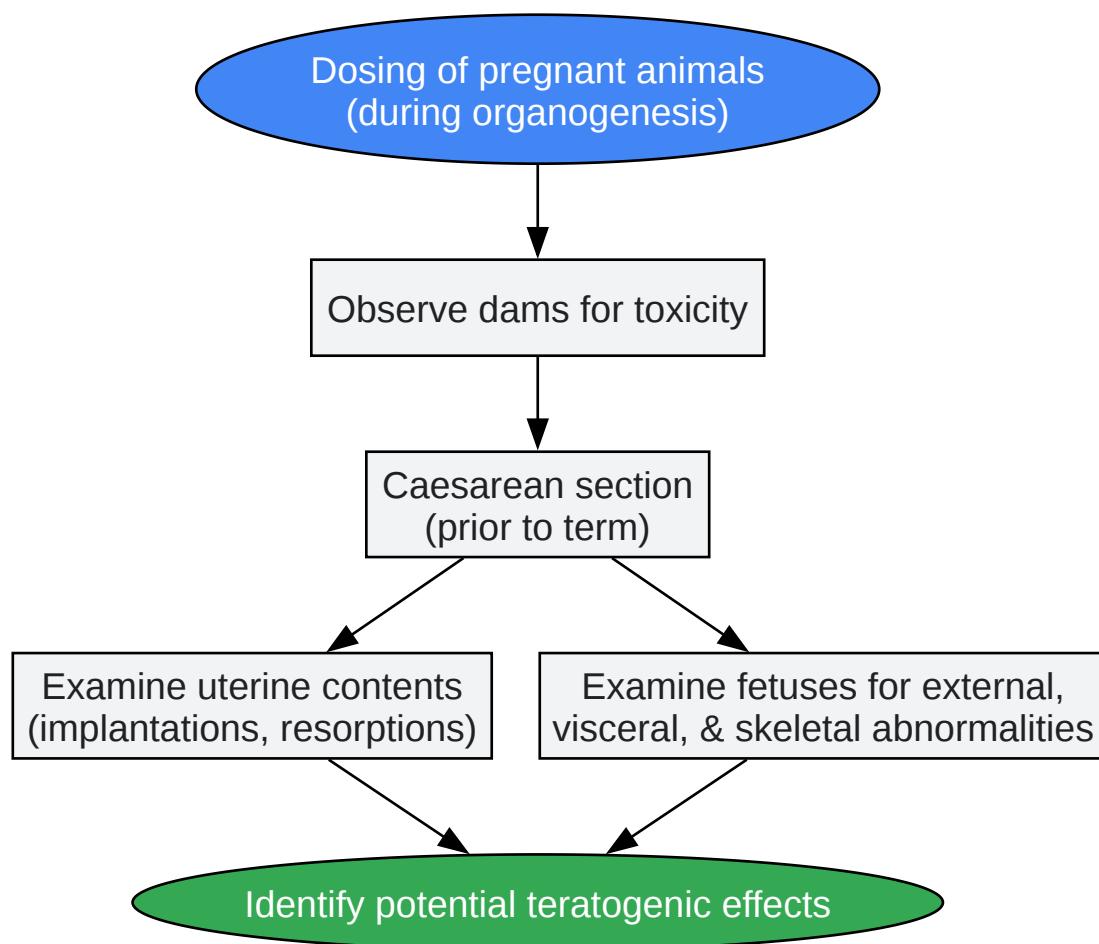
The primary route of metabolic activation for aromatic amines involves N-oxidation by cytochrome P450 enzymes in the liver. This process can lead to the formation of N-hydroxyarylamines, which can be further converted to highly reactive nitrenium ions. These reactive intermediates can covalently bind to cellular macromolecules such as DNA and proteins, leading to cellular damage and initiating carcinogenic processes.











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